

# Proper Disposal of AER-271: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: AER-271

Cat. No.: B15611825

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For researchers, scientists, and drug development professionals, the proper disposal of chemical compounds is a critical component of laboratory safety and environmental responsibility. This document provides essential information and step-by-step procedures for the safe disposal of **AER-271**, an aquaporin-4 (AQP4) inhibitor used in research. Adherence to these guidelines is crucial for maintaining a safe laboratory environment and ensuring compliance with regulatory standards.

## Key Safety and Handling Information

**AER-271** is a phosphonate prodrug derivative of AER-270, designed for increased water solubility and bioavailability.<sup>[1]</sup> While specific toxicity data is limited, it is imperative to handle this compound with the appropriate precautions as a research chemical. The following table summarizes key chemical properties of **AER-271**.

Property	Value
CAS Number	634913-39-6 <sup>[1]</sup>
Molecular Formula	C <sub>15</sub> H <sub>9</sub> ClF <sub>6</sub> NO <sub>5</sub> P <sup>[1]</sup>
Molecular Weight	463.65 g/mol <sup>[1]</sup>
Storage	Store at -20°C for up to 1 year.

## Disposal Protocol for AER-271

The following protocol outlines the necessary steps for the proper disposal of **AER-271**. This procedure should be performed in a designated and properly ventilated area, and personnel must wear appropriate personal protective equipment (PPE).

#### Personal Protective Equipment (PPE) Required:

- Safety glasses with side shields
- Chemical-resistant gloves (e.g., nitrile)
- Laboratory coat

#### Step-by-Step Disposal Procedure:

- Waste Collection:
  - Collect waste **AER-271**, including any unused neat compound and contaminated materials (e.g., pipette tips, vials, absorbent paper), in a designated, leak-proof, and clearly labeled hazardous waste container.
  - The container must be compatible with the chemical properties of **AER-271**.
- Waste Segregation:
  - Do not mix **AER-271** waste with other incompatible chemical waste streams.
  - If **AER-271** has been dissolved in a solvent, the entire solution should be treated as hazardous waste, and the solvent should be identified on the waste label.
- Labeling:
  - Clearly label the hazardous waste container with "Hazardous Waste," the full chemical name "**AER-271**," the CAS number "634913-39-6," and the approximate quantity of waste.
  - Indicate any solvents or other chemicals mixed with the **AER-271** waste.
- Storage of Waste:

- Store the sealed hazardous waste container in a designated satellite accumulation area (SAA) within the laboratory.
- The SAA should be a secure, secondary containment area away from general laboratory traffic.
- Arranging for Disposal:
  - Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste.
  - Follow all institutional procedures for hazardous waste disposal requests.

## Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **AER-271**.



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Caption: Logical workflow for the safe disposal of **AER-271**.

Disclaimer: This information is intended as a general guide. Always consult the specific Safety Data Sheet (SDS) for **AER-271** and your institution's chemical hygiene and waste disposal plans for complete and detailed instructions. Regulations for hazardous waste disposal may vary by location.

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## References

- 1. AER-271 (634913-39-6) for sale [vulcanchem.com]
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